

# 4-Ethoxy-N-Ethylaniline: Comprehensive Disposal & Handling Guide[1]

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## Compound of Interest

**Compound Name:** 4-ethoxy-N-ethylaniline  
**CAS No.:** 62885-82-9; 65570-13-0  
**Cat. No.:** B2957075

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**Audience:** Researchers, Laboratory Safety Officers, and Drug Development Scientists. **Scope:** Operational safety, waste categorization, and regulatory-compliant disposal of CAS 65570-13-0.

## Chemical Profile & Hazard Assessment

**4-ethoxy-N-ethylaniline** (CAS: 65570-13-0), also known as N-Ethyl-p-phenetidine, is an aromatic amine intermediate often used in dye synthesis and pharmaceutical research.[1] Unlike simple solvents, its disposal requires strict adherence to protocols designed to prevent dermal absorption and aquatic contamination.

## Critical Hazard Data

This compound belongs to the phenetidine class, historically linked to nephrotoxicity and methemoglobinemia. It must be treated as a high-toxicity organic waste.

Property	Specification	Operational Implication
CAS Number	65570-13-0	Use for waste manifesting and inventory tracking.[1]
Physical State	Liquid (Oil)	Requires leak-proof secondary containment.[1]
Flash Point	>100°C (Est.)[1]	Classify as Combustible, not Flammable, but treat as ignitable waste.[1]
Toxicity	Acute Toxin (Skin/Oral)	Zero-skin-contact policy. Permeates standard nitrile gloves over time.[1]
Reactivity	Incompatible with Acids/Oxidizers	Do NOT mix with nitric acid or acidic waste streams (exothermic reaction).[1]

## Pre-Disposal Handling & Containment[1][2]

Before the chemical leaves the bench, it must be stabilized and contained. The primary risk during transfer is splashing or vapor inhalation.

## Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient. Use this tiered approach:

- Respiratory: Fume hood mandatory. If working outside a hood (spill cleanup), use a half-mask respirator with Organic Vapor (OV) cartridges.
- Dermal: Double-gloving is required.
  - Inner Layer: Nitrile (4 mil).
  - Outer Layer: Laminate film (Silver Shield/4H) or thick Nitrile (8 mil) for prolonged handling.
- Ocular: Chemical splash goggles. Face shield recommended during pouring operations >100 mL.

## Container Specifications

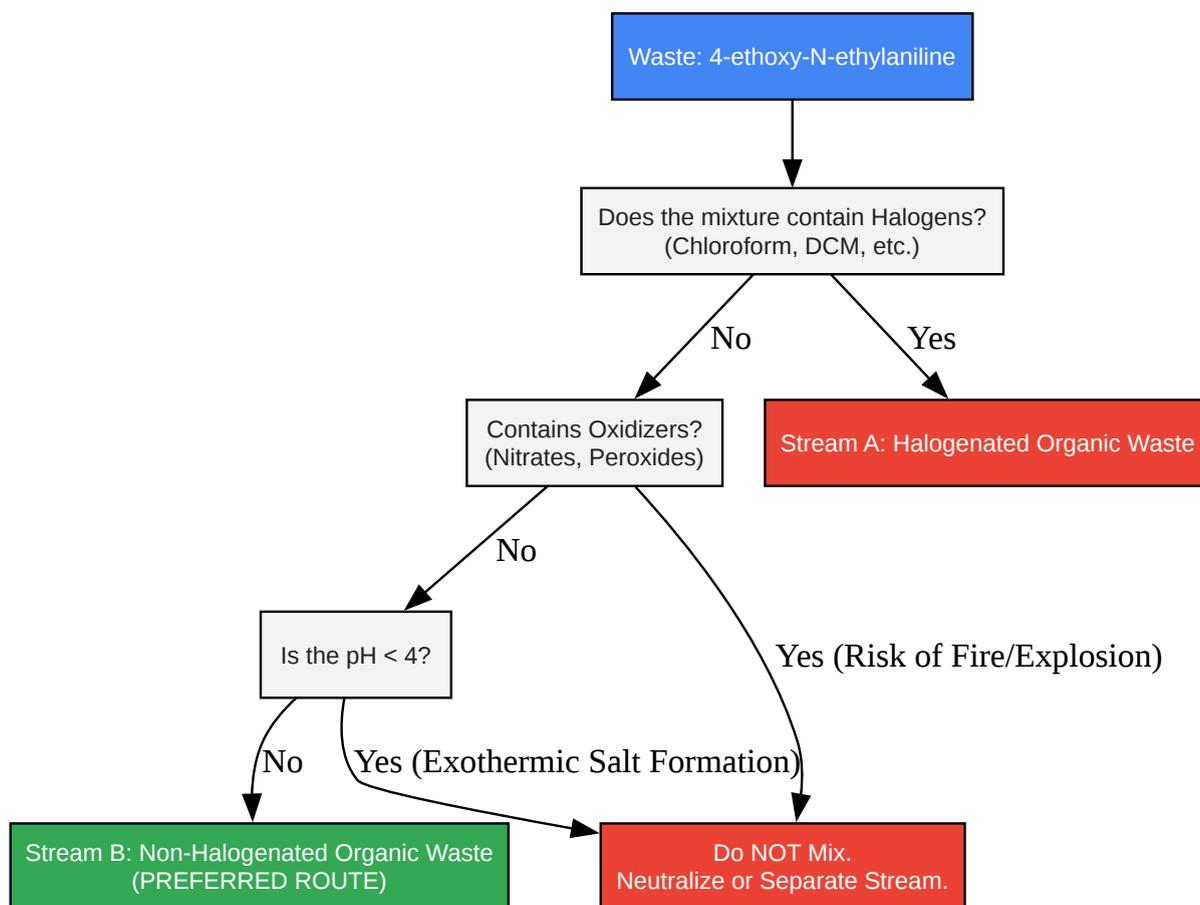
- Primary Container: Amber glass or High-Density Polyethylene (HDPE). Avoid LDPE or standard squirt bottles which may degrade.
- Labeling: Must be labeled "HAZARDOUS WASTE - TOXIC".
  - Explicitly list: **4-ethoxy-N-ethylaniline**.
  - Add hazard pictogram: Skull & Crossbones (Acute Tox) and Health Hazard (Target Organ Tox).

## Waste Categorization & Segregation Logic

Proper segregation is the single most critical step to prevent dangerous chemical reactions in the waste stream. **4-ethoxy-N-ethylaniline** is a weak base; mixing it with acid waste streams can generate heat and toxic fumes.[\[1\]](#)

## Segregation Decision Tree

The following logic flow dictates where this chemical belongs in your waste stream.



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Figure 1: Waste segregation logic.[1] The compound must be directed to the Non-Halogenated Organic stream unless mixed with solvents like Dichloromethane.

## Step-by-Step Disposal Protocol

This protocol assumes the chemical is pure or in a solvent solution.

### Step 1: Preparation

- Clear the fume hood of all other reaction vessels.
- Place the Waste Container (HDPE or Glass) in a secondary containment tray.

- Verify the waste container tag lists "Non-Halogenated Organic" (unless mixed with DCM/Chloroform).

## Step 2: Transfer

- Using a funnel, slowly pour the **4-ethoxy-N-ethylaniline** into the waste container.
- Solvent Rinse: Rinse the original vessel 3 times with a compatible solvent (e.g., Acetone or Ethanol).
- Add all rinsates to the same waste container. Do not pour rinsates down the drain; this compound is toxic to aquatic life.

## Step 3: Decontamination

- Wipe down the funnel and the exterior of the waste bottle with an acetone-soaked paper towel.
- Dispose of the paper towel as Solid Hazardous Waste (contaminated debris). It cannot go in regular trash.[2]

## Step 4: Final Closure

- Cap the waste container tightly.[3][4]
- Complete the waste tag with the start date and approximate volume.
- Move to the Satellite Accumulation Area (SAA).

## Emergency Spill Response

Aniline derivatives absorb rapidly through the skin. Speed is critical.



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Figure 2: Immediate spill response workflow.[1] Note the prohibition of combustible absorbents like sawdust.

Specific Spill Instructions:

- Absorbent: Use Vermiculite, Sand, or Clay. Do not use sawdust or paper towels for bulk liquid, as aromatic amines can be combustible and increase fire load.
- Decontamination: After collecting the absorbed material, scrub the surface with a detergent solution. Aromatic amines can leave an oily residue that persists.
- Disposal of Spill Debris: Double-bag all contaminated absorbents in heavy-duty hazardous waste bags. Label as "Toxic Debris: **4-ethoxy-N-ethylaniline**".[1]

## Regulatory Compliance (US EPA/RCRA)[1]

While **4-ethoxy-N-ethylaniline** is not explicitly "P-listed" or "U-listed" by its specific CAS in 40 CFR 261.33, it is regulated by characteristic:

- Toxicity Characteristic: If the waste stream fails TCLP (unlikely for this specific niche chemical unless in high volume, but always assume toxic).
- Ignitability (D001): If the waste mixture has a flash point <60°C (e.g., if mixed with Acetone).
- Generator Status: You must count this weight toward your monthly hazardous waste generation limits.

Destruction Method: The ultimate disposal method by the waste vendor will be Incineration. This is the only approved method to break down the aromatic amine structure and prevent environmental persistence.

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